

Safety Information for Handling AC-4-130 Not Publicly Available

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Compound of Interest

Compound Name: AC-4-130
Cat. No.: B15611176

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Comprehensive safety and handling information for the compound **AC-4-130**, including a specific Safety Data Sheet (SDS), is not publicly available through standard search methods. As a result, the detailed procedural guidance, quantitative data for personal protective equipment (PPE), and specific disposal plans requested cannot be provided at this time.

AC-4-130 is described in research literature as a potent STAT5 SH2 domain inhibitor with anti-cancer activity, particularly in the context of acute myeloid leukemia (AML). However, the publicly accessible scientific papers and supplier product pages do not contain the necessary logistical and safety details required for a full handling protocol.

Importance of a Safety Data Sheet (SDS)

An SDS is a critical document that provides comprehensive information about a chemical substance or mixture. For a compound like **AC-4-130**, the SDS would typically include:

- Section 2: Hazards Identification: Details on the physical and health hazards.
- Section 7: Handling and Storage: Instructions for safe handling and storage conditions.

- Section 8: Exposure Controls/Personal Protection: Specific recommendations for personal protective equipment (PPE), such as the type of gloves, respiratory protection, and eye protection required.
- Section 13: Disposal Considerations: Guidelines for the safe disposal of the substance and its containers.

Without this document, it is not possible to create accurate, step-by-step guidance for handling and disposal, nor is it possible to generate the quantitative data tables and procedural diagrams as requested.

Recommendations for Researchers, Scientists, and Drug Development Professionals

Given the absence of publicly available safety information, it is imperative to obtain the Safety Data Sheet directly from the manufacturer or supplier of **AC-4-130** before handling the compound. This is the only way to ensure that all necessary safety precautions are taken.

Once the SDS is obtained, the following general laboratory safety principles should be applied, in conjunction with the specific recommendations in the SDS:

- Risk Assessment: Conduct a thorough risk assessment for any experiment involving **AC-4-130**.
- Controlled Environment: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): At a minimum, standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves, should be worn. The specific type of glove material and thickness should be chosen based on the information provided in the SDS.
- Spill and Emergency Procedures: Have appropriate spill containment materials and emergency procedures in place before beginning work.
- Waste Disposal: Dispose of all waste materials contaminated with **AC-4-130** in accordance with the guidelines provided in the SDS and local regulations.

It is the responsibility of the research institution and the individual researcher to ensure that all hazardous materials are handled safely. Therefore, procuring the official Safety Data Sheet for **AC-4-130** is a critical and mandatory first step before any laboratory work with this compound commences.

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